

physical properties like melting and boiling point of 1,5-diiodonaphthalene

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Compound of Interest

Compound Name: 1,5-Diiodonaphthalene

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An In-Depth Technical Guide to the Physicochemical Properties of **1,5-Diiodonaphthalene** for Advanced Research Applications

Introduction

1,5-Diiodonaphthalene is a halogenated polycyclic aromatic hydrocarbon, a derivative of naphthalene where iodine atoms are substituted at the 1 and 5 positions of the ring structure. Its defined molecular geometry and the presence of reactive carbon-iodine bonds make it a valuable building block in organic synthesis and materials science. For researchers, scientists, and drug development professionals, a thorough understanding of its fundamental physical properties is paramount for its effective use in experimental design, reaction optimization, and product characterization. The naphthalene scaffold itself is a well-explored system in medicinal chemistry, with numerous derivatives approved as therapeutics.^[1] This highlights the potential of functionalized naphthalenes like **1,5-diiodonaphthalene** as intermediates in the synthesis of novel bioactive molecules.^[1]

This guide provides a comprehensive overview of the core physical properties of **1,5-diiodonaphthalene**, with a specialized focus on its melting and boiling points. It moves beyond a simple listing of values to provide detailed, field-proven protocols for their accurate determination, explaining the scientific principles behind the experimental choices. This document is designed to serve as a practical resource for laboratory professionals, ensuring both accuracy and a deeper understanding of the material's behavior.

Chapter 1: Core Physicochemical Properties of 1,5-Diiodonaphthalene

The physical properties of a compound are dictated by its molecular structure—the arrangement of atoms and the nature of the bonds connecting them. For **1,5-diiodonaphthalene**, the rigid, planar naphthalene core combined with two heavy iodine atoms results in a stable, crystalline solid at standard conditions. The key physicochemical data for this compound are summarized below.

Property	Value	Source
Melting Point	147 °C	ChemicalBook[2]
Boiling Point	384.2 ± 15.0 °C (Predicted)	ChemicalBook[2]
Density	2.265 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[2]
Molecular Formula	C ₁₀ H ₆ I ₂	PubChem[3]
Molecular Weight	379.96 g/mol	PubChem[3]

The high melting point is indicative of strong intermolecular forces within the crystal lattice, requiring significant thermal energy to overcome. The predicted boiling point is correspondingly high, as expected for a molecule with a substantial molecular weight and potential for dipole-dipole interactions. It is important to note that the boiling and density values are computational predictions and should be confirmed experimentally where precise values are critical.

Chapter 2: The Melting Point: A Critical Parameter for Purity and Identification

Theoretical Background

The melting point is the temperature at which a substance transitions from a solid to a liquid phase at atmospheric pressure.[4] For a pure, crystalline organic compound, this transition occurs over a narrow, well-defined temperature range, often referred to as a "sharp" melting point (typically 0.5-1.0°C). This property serves two primary functions in a research setting: identification and purity assessment.[5]

The presence of even small amounts of soluble impurities disrupts the crystal lattice, typically causing two observable effects: a depression of the melting point and a broadening of the melting range.^{[5][6]} Therefore, determining the melting range of a synthesized batch of **1,5-diiodonaphthalene** and comparing it to the literature value provides a rapid and reliable indication of its purity. A broad range (e.g., greater than 2-3°C) suggests the presence of impurities.^[6]

Standardized Protocol for Melting Point Determination (Capillary Method)

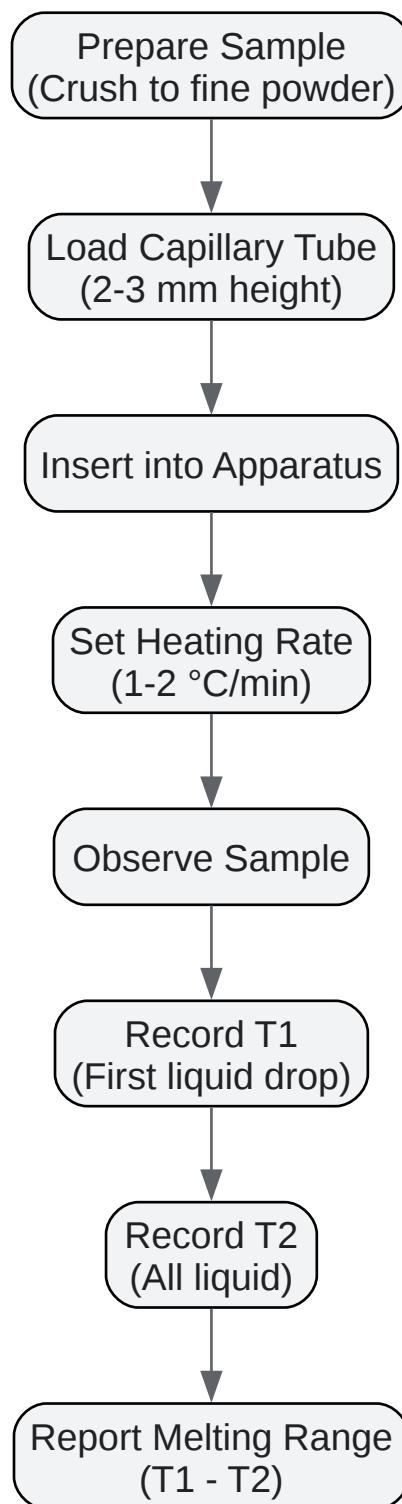
The capillary method using a modern digital apparatus is the most common and reliable technique for determining the melting point of a solid organic compound.

Methodology:

- Sample Preparation:
 - Place a small amount of **1,5-diiodonaphthalene** onto a clean, dry watch glass.
 - Using a spatula, crush the solid into a fine powder. Causality: A fine powder ensures uniform packing and efficient heat transfer through the sample.^[6]
 - Invert a capillary tube (sealed at one end) and press the open end into the powder.
 - Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to compact the powder into the sealed end. The packed sample should be 2-3 mm high. Causality: A small, tightly packed sample ensures that the entire sample melts at nearly the same temperature.
- Instrument Setup & Measurement:
 - Ensure the melting point apparatus is clean and has cooled to at least 20°C below the expected melting point of 147°C.^[6]
 - Insert the prepared capillary tube into the sample holder of the apparatus.

- Rapid Determination (Optional but Recommended): Set a fast heating rate (e.g., 10-20°C per minute) to quickly find an approximate melting range. This saves time during the precise measurement.
- Precise Determination: Allow the apparatus to cool. Insert a fresh sample. Set the starting temperature to approximately 15-20°C below the approximate melting point found in the rapid run.
- Set the heating rate to a slow value, typically 1-2°C per minute. Causality: A slow heating rate ensures that the temperature of the heating block, the thermometer, and the sample are all in thermal equilibrium, leading to an accurate reading.^[7]
- Observe the sample through the magnifying lens.
- Record the temperature (T_1) at which the first drop of liquid appears.
- Record the temperature (T_2) at which the last crystal of the solid melts completely.
- The melting range is reported as $T_1 - T_2$.

Workflow for Melting Point Determination



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Caption: Experimental workflow for determining the melting point using the capillary method.

Chapter 3: The Boiling Point: Characterizing the Liquid Phase Transition

Theoretical Background

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[8] For high-melting-point solids like **1,5-diiodonaphthalene**, direct measurement of the boiling point can be challenging due to the high temperatures involved (predicted at 384.2°C), which can risk decomposition of the compound. Therefore, micro-scale methods are often employed, which require only a small amount of sample.

Standardized Protocol for Micro Boiling Point Determination (Thiele Tube Method)

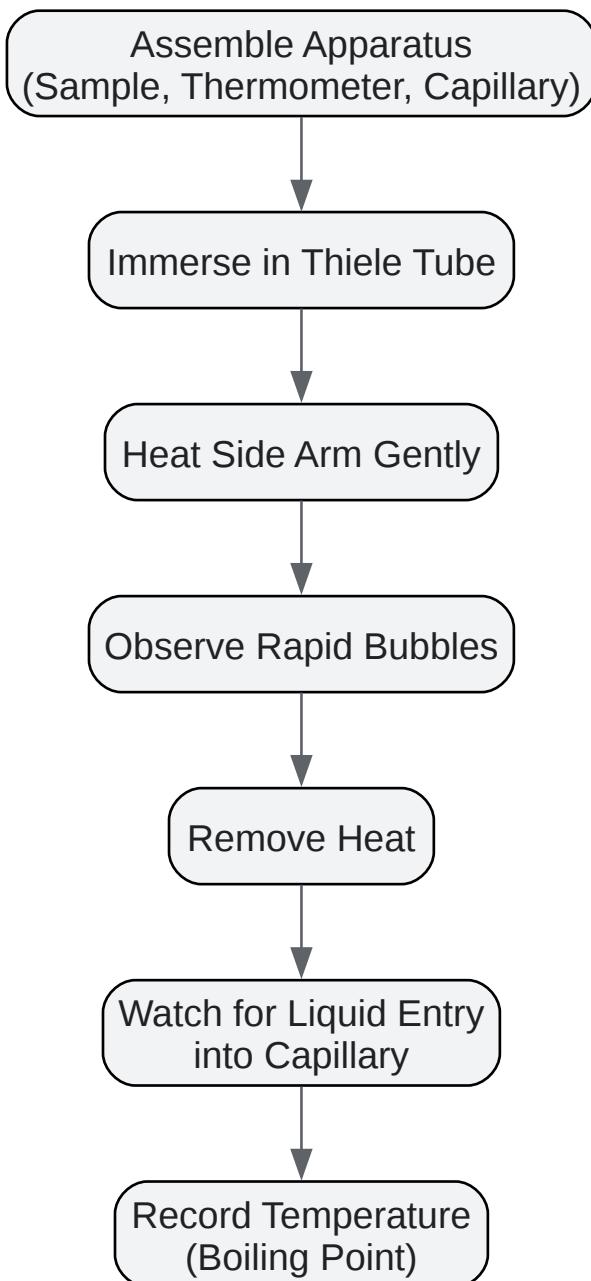
The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid. For a solid like **1,5-diiodonaphthalene**, a small sample would first need to be melted in the test tube.

Methodology:

- Apparatus Assembly:
 - Add a small amount (a few milligrams) of **1,5-diiodonaphthalene** to a small test tube (e.g., 75 x 10 mm).
 - Take a capillary tube and seal one end in a flame. Place this capillary tube, sealed end up, into the test tube containing the sample.
 - Attach the test tube to a thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb. Causality: This ensures the thermometer is accurately measuring the temperature of the sample and its vapor.
 - Fill a Thiele tube with a high-boiling liquid (e.g., silicone oil) to a level just above the top of the side arm.

- Clamp the Thiele tube to a retort stand and immerse the thermometer and test tube assembly into the oil, ensuring the rubber band is well above the oil level to prevent it from dissolving.[9]
- Measurement:
 - Gently heat the side arm of the Thiele tube with a micro-burner. The shape of the tube is designed to create convection currents that ensure uniform heating of the oil.[9]
 - The solid sample will melt. As the temperature rises further, air trapped in the inverted capillary tube will expand and exit as a slow stream of bubbles.
 - Continue heating until the temperature is slightly above the expected boiling point. A rapid, continuous stream of bubbles will emerge from the capillary tube as the sample's vapor displaces the remaining air.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow down and eventually stop. The moment the last bubble exits and the liquid is drawn back into the capillary tube, the vapor pressure of the sample equals the atmospheric pressure.
 - Record the temperature at this exact moment. This is the boiling point of the substance.[9]

Workflow for Thiele Tube Boiling Point Determination



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Caption: Experimental workflow for micro boiling point determination using a Thiele tube.

Chapter 4: Synthesis Context and Research Applications

While a detailed synthesis protocol is beyond the scope of this guide, understanding the origin of **1,5-diiodonaphthalene** is relevant for researchers. Its synthesis typically involves multi-step

procedures starting from naphthalene or its derivatives. A common pathway involves the nitration of naphthalene to yield 1,5-dinitronaphthalene, followed by reduction to 1,5-diaminonaphthalene, and subsequent conversion to the diiodo- compound via a Sandmeyer-type reaction.[10][11][12]

The primary value of **1,5-diodonaphthalene** in research, particularly for drug development professionals, lies in its utility as a rigid scaffold and a versatile coupling partner. The carbon-iodine bonds are highly susceptible to participating in a wide array of palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Stille, Heck, Sonogashira). These reactions are cornerstones of modern medicinal chemistry, enabling the construction of complex molecular architectures by forming new carbon-carbon and carbon-heteroatom bonds. The defined 1,5-substitution pattern allows for the precise, geometrically constrained attachment of various functional groups, making it an ideal building block for creating libraries of compounds for biological screening.

Conclusion

1,5-Diodonaphthalene is a key research chemical with well-defined physical properties that are critical to its application in advanced synthesis. Its melting point of 147°C serves as a reliable indicator of identity and purity, while its high predicted boiling point reflects its thermal stability. The standardized protocols detailed in this guide for determining these properties provide researchers with the necessary tools to validate their materials with confidence. By understanding and accurately measuring these fundamental characteristics, scientists can better leverage **1,5-diodonaphthalene** as a versatile building block for the discovery and development of novel chemical entities in medicine and materials science.

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